Technical Guide: Spectroscopic Characterization of 4-[(3-Chloropropanoyl)amino]benzamide

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Compound of Interest

Compound Name:	*4-[(3-Chloropropanoyl)amino]benzamide*
CAS No.:	*573994-42-0*
Cat. No.:	*B1307816*

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Executive Summary

This technical guide provides a comprehensive spectroscopic profile for **4-[(3-Chloropropanoyl)amino]benzamide** (CAS 22876-17-1). This compound serves as a critical intermediate in the synthesis of nitrogen mustard derivatives and kinase inhibitors. Accurate characterization is essential due to the potential for hydrolysis of the alkyl chloride and the stability of the amide linkages. This document outlines the synthesis pathway to establish impurity profiles and details the specific NMR, IR, and MS signatures required for release testing.

Chemical Identity & Structural Logic[1][2][3]

- IUPAC Name: **4-[(3-Chloropropanoyl)amino]benzamide**
- Molecular Formula:
- Molecular Weight: 226.66 g/mol

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- Structural Features:
  - Moiety A (Core):para-substituted benzamide ring (AA'BB' system).
  - Moiety B (Linker): 3-chloropropanoyl chain (electrophilic alkyl chloride).
  - Key Reactivity: The terminal alkyl chloride is susceptible to nucleophilic attack; the primary amide (benzamide) is stable but can dehydrate to nitrile under forcing conditions.

Synthesis & Impurity Context

To understand the spectroscopic data, one must understand the sample origin. The compound is typically synthesized via N-acylation of 4-aminobenzamide with 3-chloropropanoyl chloride.

Synthesis Workflow (DOT Visualization)

The following flow diagram illustrates the synthesis and critical control points (CCPs) where impurities may arise.

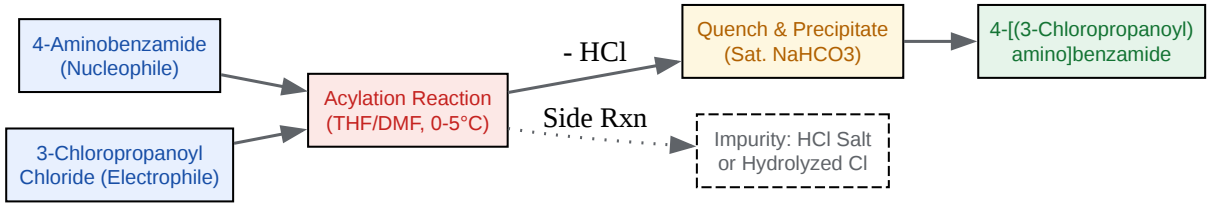

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Figure 1: Synthetic pathway highlighting the origin of the target molecule and potential hydrochloride salts.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

The

H NMR spectrum in DMSO-

is the primary method for structural confirmation. The molecule exhibits a distinct separation between the aromatic benzamide signals and the aliphatic chloropropanoyl chain.

Solvent: DMSO-

(Preferred for solubility of the amide). Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Table 1:

H NMR Assignment (400 MHz, DMSO-

)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Justification
10.25	Singlet (s)	1H	Aniline NH	The amide proton attached to the aromatic ring is highly deshielded due to conjugation with the phenyl ring.
7.85	Broad Singlet	1H	Benzamide NH	One of the primary amide protons. Non-equivalent due to restricted rotation.
7.82	Doublet (Hz)	2H	Ar-H (2,6)	Ortho to the benzamide carbonyl. Part of the AA'BB' system.[1][2][3]
7.65	Doublet (Hz)	2H	Ar-H (3,5)	Ortho to the amine nitrogen. Upfield relative to H-2,6 due to resonance donation from the nitrogen lone pair.
7.25	Broad Singlet	1H	Benzamide NH	The second primary amide proton.

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3.88	Triplet (Hz)	2H	-CH -Cl	Deshielded by the electronegative chlorine atom.
2.85	Triplet (Hz)	2H	-CH -CO-	Alpha to the carbonyl group.

Critical Analysis:

- The AA'BB' System: The two doublets in the aromatic region (7.82 and 7.65 ppm) confirm the para-substitution. If the starting material was meta-substituted (3-aminobenzamide), this pattern would be replaced by a complex multiplet (singlet, doublet, triplet, doublet pattern).
- Stoichiometry Check: The integration ratio of the aromatic protons (4H) to the aliphatic chain (4H) must be 1:1. Deviations suggest incomplete acylation or solvent trapping.

Infrared Spectroscopy (FT-IR)

IR is utilized primarily to confirm the presence of the two distinct carbonyl environments and the carbon-chlorine bond.

Table 2: Key IR Absorptions (KBr Pellet)

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Wavenumber (cm)	Assignment	Description
3350, 3180	N-H Stretch	Primary amide ( ) asymmetric and symmetric stretches.
1685	C=O Stretch (Amide I)	Secondary amide (linker). Higher frequency due to strain/environment.
1660	C=O Stretch (Amide I)	Primary benzamide carbonyl. Conjugated with the aromatic ring.
1605	C=C Aromatic	Ring skeletal vibrations.
1530	N-H Bend (Amide II)	Characteristic of secondary amides.
650 - 700	C-Cl Stretch	Characteristic alkyl chloride band (often weak/moderate).

Mass Spectrometry (MS)

Mass spectrometry provides the definitive elemental composition check, specifically through the chlorine isotope pattern.

Method: ESI+ (Electrospray Ionization, Positive Mode) or EI (Electron Impact).

Isotopic Signature

Chlorine exists naturally as

(75.8%) and

(24.2%).

- M+ Peak (

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): 227.05 m/z

- M+2 Peak (

  ): 229.05 m/z

- Intensity Ratio: The M : M+2 ratio must be approximately 3:1.

Fragmentation Logic (DOT Visualization)

The following diagram details the expected fragmentation pathway under collision-induced dissociation (CID).

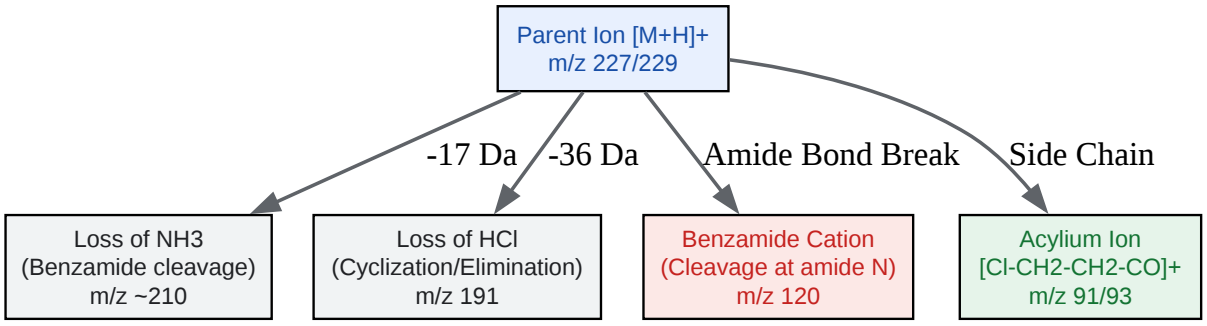

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Figure 2: Proposed ESI+ fragmentation pathway. The presence of the m/z 191 fragment (loss of HCl) is diagnostic for the intact chloro-alkyl chain.

Experimental Protocol for Validation

To validate a new batch of **4-[(3-Chloropropanoyl)amino]benzamide**, follow this standard operating procedure (SOP):

- Sample Prep: Dissolve 10 mg of sample in 0.6 mL DMSO-

  . Ensure complete dissolution; turbidity indicates inorganic salts (e.g., triethylamine hydrochloride) remaining from synthesis.

- Acquisition:

  - Run

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H NMR (min 16 scans).

- Check for the triplet at 3.88 ppm. If this is a multiplet or shifted upfield (~3.5 ppm), it indicates hydrolysis to the alcohol (3-hydroxypropanoyl derivative).

- Data Processing:
  - Calibrate DMSO residual peak to 2.50 ppm.
  - Integrate the aromatic region (6.5 - 8.0 ppm). Total integral should equal 6H (4 Ar-H + 2 NH).
  - Integrate aliphatic region (2.5 - 4.0 ppm). Total integral should equal 4H.

References

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